

(6-Bromohexyloxy)-tert-butyldimethylsilane

molecular weight and formula

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Compound of Interest

Compound Name: (6-Bromohexyloxy)-tert-butyldimethylsilane

Cat. No.: B146668

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An In-depth Technical Guide to (6-Bromohexyloxy)-tert-butyldimethylsilane

This guide provides comprehensive information on the chemical properties, synthesis, and applications of **(6-Bromohexyloxy)-tert-butyldimethylsilane**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Properties

(6-Bromohexyloxy)-tert-butyldimethylsilane is a bifunctional organosilicon compound. It incorporates a terminal bromine atom, which is a good leaving group for nucleophilic substitution and coupling reactions, and a tert-butyldimethylsilyl (TBDMS) ether, a common protecting group for alcohols. This structure makes it a versatile reagent in multi-step organic synthesis.

The key quantitative data for this compound are summarized in the table below.

Identifier	Value
Molecular Formula	C ₁₂ H ₂₇ BrOSi ^[1] ^[2]
Molecular Weight	295.33 g/mol ^[1] ^[2]
CAS Number	129368-70-3 ^[1] ^[2] ^[3]
IUPAC Name	--INVALID-LINK--dimethylsilane ^[2] ^[3]
Canonical SMILES	CC(C)(C)--INVALID-LINK--(C)OCCCCCCBr ^[1] ^[2]
Density	1.053 g/mL at 25 °C ^[4]
Boiling Point	276 °C ^[4]
Refractive Index	n _{20/D} 1.457

Experimental Protocols

The synthesis of **(6-Bromohexyloxy)-tert-butyldimethylsilane** and its subsequent use in chemical reactions are critical for its application in research and development. Below are generalized experimental protocols for its synthesis and a common application.

Synthesis via Silylation of 6-Bromohexan-1-ol

This protocol describes a common method for synthesizing **(6-Bromohexyloxy)-tert-butyldimethylsilane** by protecting the hydroxyl group of 6-bromohexan-1-ol.

Materials:

- 6-Bromohexan-1-ol
- tert-Butyldimethylsilyl chloride (TBDMSCl)
- Imidazole
- Anhydrous Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate solution

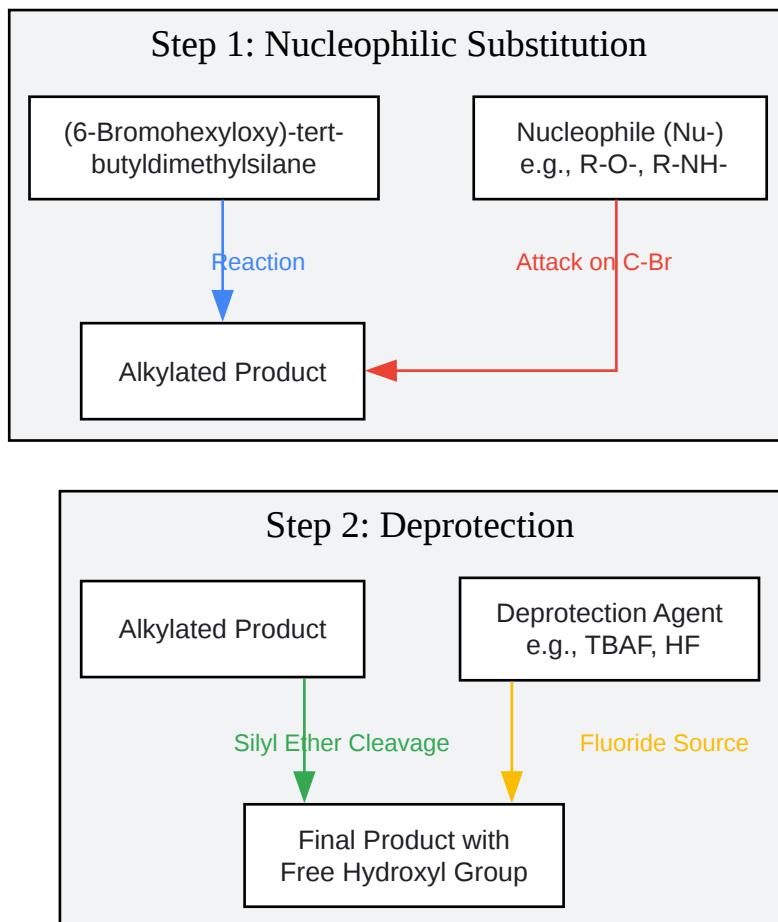
- Brine
- Anhydrous magnesium sulfate
- Magnetic stirrer and stir bar
- Round-bottom flask
- Separatory funnel

Procedure:

- In a clean, dry round-bottom flask, dissolve 6-bromohexan-1-ol and imidazole (1.5-2.5 equivalents) in anhydrous DCM.
- Cool the solution to 0 °C using an ice bath.
- Slowly add a solution of TBDMSCl (1.1-1.5 equivalents) in anhydrous DCM to the stirred mixture.
- Allow the reaction to warm to room temperature and stir for 12-16 hours.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding saturated aqueous sodium bicarbonate solution.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer sequentially with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product via flash column chromatography on silica gel to yield pure **(6-Bromohexyloxy)-tert-butyldimethylsilane**.

Applications in Synthesis: Use as a Linker

(6-Bromohexyloxy)-tert-butyldimethylsilane is frequently used as a linker to attach a TBDMS-protected hydroxyl group to a substrate. The following diagram illustrates the logical workflow of this application.



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Workflow for Linker Application

The diagram above outlines a two-step synthetic sequence. First, the bromo-end of the reagent reacts with a nucleophile. Second, the TBDMS protecting group is removed to reveal a terminal hydroxyl group, which can be used for further functionalization.

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